(2S)-6-Methylheptan-2-ol: A Versatile Chiral Building Block in Asymmetric Synthesis

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Compound of Interest

Compound Name:	*(2S)-6-Methylheptan-2-OL*
CAS No.:	*87247-19-6*
Cat. No.:	*B1626319*

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Introduction: The Significance of Chiral Alcohols in Modern Synthesis

In the landscape of contemporary organic synthesis, the demand for enantiomerically pure compounds is paramount, particularly in the fields of pharmaceutical and materials science. The stereochemistry of a molecule is intrinsically linked to its biological activity and material properties. Chiral alcohols, such as **(2S)-6-Methylheptan-2-ol**, represent a crucial class of building blocks that enable the construction of complex molecular architectures with precise stereochemical control. This secondary alcohol, with its defined stereocenter at the C-2 position, serves as a valuable synthon for introducing chirality and building molecular complexity. Its utility is notably demonstrated in its role as a key intermediate in the synthesis of highly potent and specific ATP-competitive inhibitors of p38 MAP kinase, a significant target in the development of anti-inflammatory therapeutics.[1] This application note provides a comprehensive guide to the properties, enantioselective synthesis, and applications of **(2S)-6-Methylheptan-2-ol**, complete with detailed experimental protocols for its preparation and use.

Physicochemical and Spectroscopic Properties

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A thorough understanding of the physical and chemical characteristics of **(2S)-6-Methylheptan-2-ol** is essential for its effective use in synthesis. The following table summarizes its key properties.

Property	Value	Source
Molecular Formula	$C_8H_{18}O$	
Molecular Weight	130.23 g/mol	
CAS Number	12583653	
Appearance	Colorless Oil	Pharmaffiliates
Boiling Point	172 °C	
Density	0.807 g/mL	
Refractive Index	1.424	
Storage	2-8°C Refrigerator	Pharmaffiliates

Spectroscopic Data:

The structural integrity and purity of **(2S)-6-Methylheptan-2-ol** are confirmed through spectroscopic analysis. Below are the characteristic spectral data for the racemic compound, which provide a reference for the characterization of the enantiomerically pure substance.

- ^{1}H NMR (400 MHz, $CDCl_3$): δ 3.78 (m, 1H), 2.16 (s, 1H), 1.54 (m, 1H), 1.43-1.32 (m, 4H), 1.18 (d, J=6.2 Hz, 3H), 0.88 (d, J=6.6 Hz, 6H).
- ^{13}C NMR ($CDCl_3$): δ 68.0, 44.0, 39.0, 28.0, 24.0, 23.0, 22.5. (Note: This is a predicted spectrum for the related compound 6-methyl-5-hepten-2-ol and serves as an estimation).

Enantioselective Synthesis of (2S)-6-Methylheptan-2-ol

The cornerstone of utilizing **(2S)-6-Methylheptan-2-ol** as a chiral building block is its efficient and highly enantioselective synthesis. The most common and effective strategy involves the asymmetric reduction of the prochiral ketone, 6-methylheptan-2-one. This transformation can

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be achieved through both biocatalytic and chemocatalytic methods, each offering distinct advantages.

Method 1: Biocatalytic Reduction using a Ketoreductase (KRED)

Biocatalysis has emerged as a powerful tool in asymmetric synthesis, offering high enantioselectivity under mild and environmentally benign conditions. Ketoreductases (KREDs) are enzymes that catalyze the stereoselective reduction of ketones to their corresponding alcohols, often with exceptional enantiomeric excess (e.e.).

Protocol 1: Ketoreductase-Mediated Asymmetric Reduction of 6-Methylheptan-2-one

This protocol describes a general procedure for the enzymatic reduction of 6-methylheptan-2-one to (S)-6-methylheptan-2-ol using a commercially available ketoreductase. The choice of KRED is critical and screening of a panel of enzymes is recommended to identify the optimal catalyst for this specific substrate.

Materials:

- 6-Methylheptan-2-one
- Ketoreductase (KRED) with (S)-selectivity
- $NADP^+$ or NAD^+ (depending on the KRED)
- Isopropanol (cosubstrate for cofactor regeneration)
- Potassium phosphate buffer (100 mM, pH 7.0)
- Ethyl acetate
- Anhydrous sodium sulfate
- Silica gel for column chromatography

Equipment:

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- Temperature-controlled shaker
- Centrifuge
- Separatory funnel
- Rotary evaporator
- Flash chromatography system
- Chiral GC or HPLC for e.e. determination

Procedure:

- Reaction Setup: In a sterile flask, prepare a solution of potassium phosphate buffer (100 mM, pH 7.0). Add the ketoreductase to the recommended concentration.
- Cofactor Addition: Add the appropriate cofactor ($NADP^+$ or NAD^+) to a final concentration of ~1 mM.
- Substrate Addition: Add 6-methylheptan-2-one (e.g., 10 g/L) to the reaction mixture.
- Cofactor Regeneration: Add isopropanol (e.g., 10% v/v) to the mixture to serve as the cosubstrate for the in-situ regeneration of the reduced cofactor (NADPH or NADH).
- Incubation: Incubate the reaction mixture in a temperature-controlled shaker (e.g., 30 °C) with vigorous agitation.
- Reaction Monitoring: Monitor the progress of the reaction by periodically taking samples and analyzing them by GC or TLC.
- Work-up: Once the reaction has reached completion (typically 24-48 hours), quench the reaction by adding an equal volume of ethyl acetate.
- Extraction: Separate the organic layer. Extract the aqueous layer twice more with ethyl acetate.

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- Drying and Concentration: Combine the organic extracts, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purification: Purify the crude (S)-6-methylheptan-2-ol by flash column chromatography on silica gel.
- Characterization: Determine the yield and confirm the structure by ^{1}H and ^{13}C NMR. Determine the enantiomeric excess by chiral GC or HPLC analysis.

Method 2: Asymmetric Hydrogenation using a Noyori-type Catalyst

Chemocatalysis, particularly asymmetric hydrogenation using well-defined chiral transition metal complexes, provides a highly efficient and scalable route to enantiomerically pure alcohols. The catalysts developed by Noyori and his colleagues, typically ruthenium-based complexes with chiral phosphine ligands like BINAP, are renowned for their high activity and enantioselectivity in the reduction of ketones.

Protocol 2: Asymmetric Hydrogenation of 6-Methylheptan-2-one

This protocol outlines a general procedure for the asymmetric hydrogenation of 6-methylheptan-2-one using a Ru-BINAP catalyst.

Materials:

- 6-Methylheptan-2-one
- $[RuCl_2((S)\text{-BINAP})]_2$ or a similar (S)-selective catalyst
- Methanol (anhydrous)
- Hydrogen gas (high purity)

Equipment:

- High-pressure autoclave or a Parr hydrogenation apparatus
- Inert atmosphere glovebox or Schlenk line

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- Magnetic stirrer with heating capabilities
- Rotary evaporator
- Silica gel for column chromatography
- Chiral GC or HPLC for e.e. determination

Procedure:

- Catalyst Preparation: In an inert atmosphere, charge the high-pressure autoclave with the Ru-BINAP catalyst (substrate to catalyst ratio typically ranging from 1000:1 to 10,000:1).
- Solvent and Substrate Addition: Add anhydrous methanol to the autoclave, followed by 6-methylheptan-2-one.
- Reaction Conditions: Seal the autoclave, purge with hydrogen gas several times, and then pressurize to the desired pressure (e.g., 10-50 atm). Heat the reaction mixture to the optimal temperature (e.g., 40-80 °C) with vigorous stirring.
- Reaction Monitoring: Monitor the reaction progress by observing the hydrogen uptake.
- Work-up: Once the reaction is complete, cool the autoclave to room temperature and carefully vent the hydrogen gas.
- Purification: Concentrate the reaction mixture under reduced pressure. Purify the crude product by flash column chromatography on silica gel to remove the catalyst and any byproducts.
- Characterization: Determine the yield and confirm the structure by ^{1}H and ^{13}C NMR. Determine the enantiomeric excess by chiral GC or HPLC analysis.

Application in the Synthesis of p38 MAP Kinase Inhibitors

A significant application of **(2S)-6-Methylheptan-2-ol** is its use as a chiral precursor in the synthesis of tri- and tetrasubstituted imidazoles, which are potent inhibitors of p38 MAP kinase.

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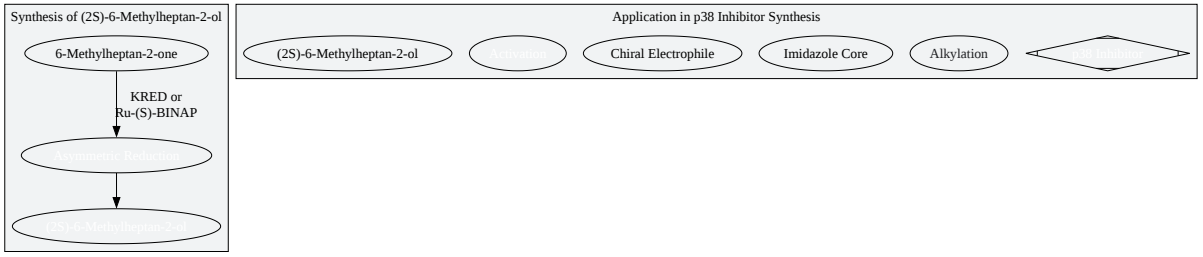
The stereocenter of the alcohol is often incorporated into the final inhibitor molecule, influencing its binding affinity and selectivity.

The general synthetic strategy involves the conversion of the chiral alcohol to a suitable electrophile, which is then used to alkylate a pre-formed imidazole core or is incorporated into the imidazole ring formation itself.



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Caption: Synthetic workflow from 6-methylheptan-2-one to a p38 MAP kinase inhibitor.

Protocol 3: Representative Synthesis of a Chiral Imidazole Intermediate

This protocol provides a representative, two-step procedure for the synthesis of a chiral intermediate for a p38 MAP kinase inhibitor, starting from **(2S)-6-Methylheptan-2-ol**. This is a generalized procedure, and the specific reagents and conditions may vary depending on the target inhibitor.

Step 1: Mesylation of **(2S)-6-Methylheptan-2-ol**

Materials:

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- **(2S)-6-Methylheptan-2-ol**
- Anhydrous dichloromethane (DCM)
- Triethylamine (Et_3N)
- Methanesulfonyl chloride (MsCl)
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate

Procedure:

- Dissolve **(2S)-6-Methylheptan-2-ol** (1.0 eq) in anhydrous DCM in a flame-dried flask under an inert atmosphere.
- Cool the solution to 0 °C in an ice bath.
- Add triethylamine (1.5 eq) dropwise.
- Add methanesulfonyl chloride (1.2 eq) dropwise, maintaining the temperature at 0 °C.
- Stir the reaction mixture at 0 °C for 1 hour and then allow it to warm to room temperature and stir for an additional 2-3 hours.
- Monitor the reaction by TLC.
- Upon completion, quench the reaction by the slow addition of saturated aqueous sodium bicarbonate solution.
- Separate the layers and extract the aqueous layer with DCM.
- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude mesylate, which can often be used in the next step without further purification.

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Step 2: Alkylation of an Imidazole Derivative

Materials:

- (S)-6-methylheptan-2-yl methanesulfonate (from Step 1)
- A suitable N-unsubstituted imidazole derivative (e.g., 2,4-diphenylimidazole)
- Anhydrous N,N-dimethylformamide (DMF)
- Sodium hydride (NaH, 60% dispersion in mineral oil)

Procedure:

- In a flame-dried flask under an inert atmosphere, suspend sodium hydride (1.2 eq) in anhydrous DMF.
- Cool the suspension to 0 °C.
- Add a solution of the imidazole derivative (1.0 eq) in anhydrous DMF dropwise.
- Stir the mixture at 0 °C for 30 minutes, then allow it to warm to room temperature and stir for another 30 minutes.
- Add a solution of the crude mesylate from Step 1 in anhydrous DMF dropwise.
- Heat the reaction mixture to a suitable temperature (e.g., 60-80 °C) and stir until the reaction is complete (monitor by TLC).
- Cool the reaction to room temperature and quench carefully by the slow addition of water.
- Extract the mixture with ethyl acetate.
- Wash the combined organic layers with water and brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to afford the desired N-alkylated imidazole intermediate.

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Conclusion and Future Outlook

(2S)-6-Methylheptan-2-ol is a valuable and versatile chiral building block in modern organic synthesis. Its accessibility through highly enantioselective catalytic methods, both biocatalytic and chemocatalytic, makes it an attractive starting material for the synthesis of complex chiral molecules. The application of this chiral alcohol in the synthesis of p38 MAP kinase inhibitors highlights its importance in medicinal chemistry and drug development. The protocols provided herein offer a practical guide for researchers and scientists to prepare and utilize this important synthon in their own synthetic endeavors. Future work in this area may focus on the development of even more efficient and sustainable methods for its synthesis and the expansion of its application to other classes of chiral molecules.

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